

Physical properties of α -metaboric acid

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Compound of Interest

Compound Name: *Metaboric acid*

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An In-depth Technical Guide on the Physical Properties of α -**Metaboric Acid**

Introduction

Metaboric acid (HBO_2) is an inorganic compound that exists in three main polymorphic forms: α , β , and γ .^[1] The α -form, which is the focus of this guide, is the orthorhombic crystalline structure.^{[1][2]} This technical guide provides a comprehensive overview of the key physical properties of α -**metaboric acid**, detailed experimental protocols for their determination, and a visualization of the relationships between its properties. This document is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of this compound.

Data Presentation

The quantitative physical properties of α -**metaboric acid** are summarized in the tables below for easy reference and comparison.

Table 1: Crystallographic Properties of α -**Metaboric Acid**

Property	Value
Crystal System	Orthorhombic
Space Group	Pbnm
Lattice Parameter 'a'	8.015 Å
Lattice Parameter 'b'	9.679 Å
Lattice Parameter 'c'	6.244 Å
Angles (α, β, γ)	90°, 90°, 90°

Data sourced from PubChem[3]

Table 2: General Physical Properties of **Metaboric Acid** Polymorphs

Property	α-Metaboric Acid (orthorhombic)	β-Metaboric Acid (monoclinic)	γ-Metaboric Acid (cubic)
Molecular Formula	H ₃ B ₃ O ₆ [4]	(HBO ₂) _n	(HBO ₂) _n
Molar Mass	131.45 g·mol ⁻¹ [4]	43.82 g/mol (empirical)[5][6]	43.82 g/mol (empirical)[5][6]
Appearance	White solid[4]	Coarsely crystalline[7]	White, colorless solid[1]
Density	1.784 g/cm ³ [4][7]	2.045 g/cm ³ [4]	2.49 g/mL at 25 °C[1] [5]
Melting Point	176 °C[4][7]	201 °C[7]	~236 °C (with decomp.)[1][8]
Solubility in Water	Slightly soluble[8][9] [10]	Slightly soluble	Slightly soluble[1]

Detailed Physical Properties

Crystal Structure

α -**Metaboric acid** possesses an orthorhombic crystal structure with the space group Pbnm.[2] The structure consists of sheet-like layers of cyclotrimers, $(B_3O_3(OH)_3)$, which are held together by hydrogen bonds.[1][2] The van der Waals interactions between these layers are a significant factor in determining its electronic properties.[2] The lattice parameters are $a = 8.015 \text{ \AA}$, $b = 9.679 \text{ \AA}$, and $c = 6.244 \text{ \AA}$, with all angles being 90° .

Density

The density of the orthorhombic α -form of **metaboric acid** is 1.784 g/cm^3 . [4][7] This is lower than the densities of the monoclinic β -form (2.045 g/cm^3) and the cubic γ -form (2.49 g/mL at 25°C). [1][4][5]

Melting Point

The melting point of α -**metaboric acid** is 176°C . [4][7] Upon heating, it can convert to other polymorphic forms. For instance, heating the trimeric form (α -form) to $130\text{-}140^\circ\text{C}$ in a sealed ampoule can lead to the formation of the monoclinic β -form. [4] Further heating above approximately 170°C causes dehydration, forming tetraboric acid ($H_2B_4O_7$). [4]

Solubility

α -**Metaboric acid** is slightly soluble in water. [8][9][10] When dissolved in water, it tends to revert to boric acid (H_3BO_3). [1]

Spectroscopic Properties

Infrared (IR) spectroscopy can be used to identify the presence of **metaboric acid**. A weak band at approximately 940 cm^{-1} in an IR spectrum may indicate the presence of **metaboric acid**. [11]

Experimental Protocols

Synthesis of α -Metaboric Acid

α -**Metaboric acid** is typically prepared by the dehydration of orthoboric acid (H_3BO_3).

Methodology:

- Orthoboric acid is heated at a temperature range of $80\text{-}100^\circ\text{C}$. [4][8][9]

- The heating is continued for several days, either in an oven or in a stream of dry air, until the calculated amount of water has been removed.[8][9] This process results in the loss of one water molecule per boric acid unit, leading to the formation of the trimeric α -**metaboric acid**.
[1]

Determination of Crystal Structure

The crystal structure of α -**metaboric acid** is determined using single-crystal X-ray diffraction.

Methodology:

- A suitable single crystal of α -**metaboric acid** is mounted on a goniometer.
- The crystal is irradiated with a monochromatic X-ray beam.
- The diffraction pattern is collected on a detector as the crystal is rotated.
- The collected data is processed to determine the unit cell dimensions and space group.
- The crystal structure is solved and refined to obtain the atomic coordinates.

Determination of Melting Point

The melting point is determined using a standard melting point apparatus.

Methodology:

- A small amount of finely powdered α -**metaboric acid** is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it is completely molten are recorded as the melting point range.

Determination of Density

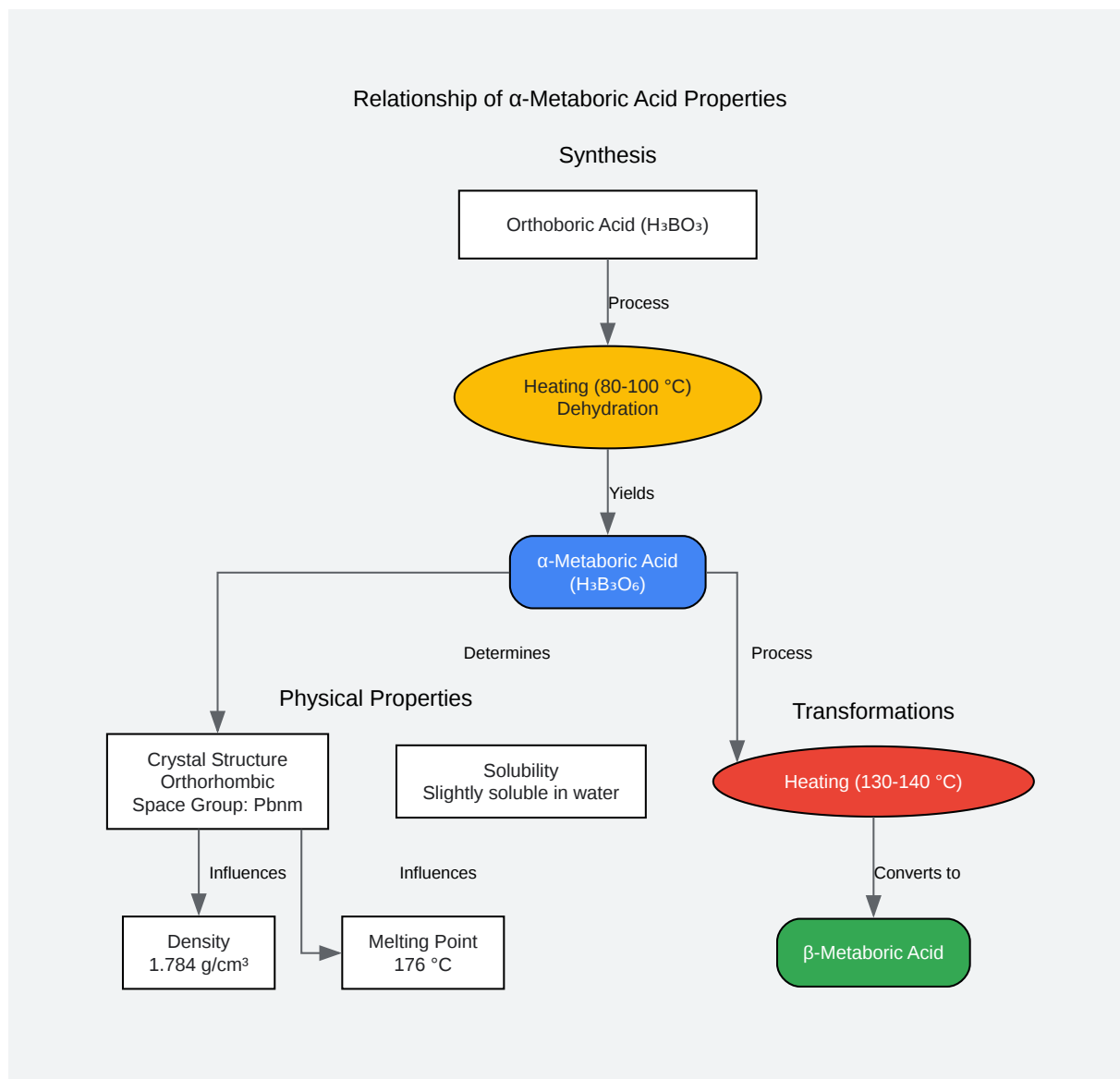
The density of α -**metaboric acid** can be determined using a gas pycnometer.

Methodology:

- The sample chamber of the gas pycnometer is calibrated.
- A known mass of the α -**metaboric acid** sample is placed in the sample chamber.
- The chamber is filled with an inert gas (e.g., helium) to a known pressure.
- The gas is then allowed to expand into a reference chamber of a known volume.
- The pressure drop is measured, and from this, the volume of the sample is calculated.
- The density is then calculated by dividing the mass of the sample by its volume.

Logical Relationships of Physical Properties

The following diagram illustrates the relationship between the synthesis of α -**metaboric acid** and its physical characteristics, as well as its transformation to other polymorphs.



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